

# A Comprehensive Spectroscopic Guide to 1-Vinylcyclohexanol for Advanced Research Applications

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## Compound of Interest

Compound Name: 1-Vinylcyclohexanol

CAS No.: 1940-19-8

Cat. No.: B155736

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This technical guide provides an in-depth analysis of the spectroscopic data for **1-vinylcyclohexanol** (CAS No. 1940-19-8), a key tertiary allylic alcohol intermediate in various chemical syntheses.[1] Designed for researchers, scientists, and professionals in drug development, this document offers a detailed exploration of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, underpinned by field-proven insights and methodologies.

## Introduction: The Significance of 1-Vinylcyclohexanol

**1-Vinylcyclohexanol**, with the molecular formula  $C_8H_{14}O$ , is a valuable building block in organic synthesis.[2] Its applications range from the synthesis of polymers and resins to the creation of complex molecules in the pharmaceutical and agrochemical industries.[1] Accurate structural elucidation and purity assessment are paramount for its effective use, making a thorough understanding of its spectroscopic signature essential. This guide provides a

comprehensive analysis of its characteristic spectral data to facilitate its unambiguous identification and application in research and development.

## Nuclear Magnetic Resonance (NMR) Spectroscopy: A Definitive Structural Tool

NMR spectroscopy is a powerful technique for elucidating the molecular structure of organic compounds. For tertiary alcohols like **1-vinylcyclohexanol**, NMR provides crucial information despite the absence of a proton on the carbinol carbon.<sup>[3]</sup>

### <sup>1</sup>H NMR Spectroscopy

While the tertiary alcohol lacks a proton directly on the oxygen-bearing carbon, the proton NMR spectrum provides a wealth of information about the vinyl and cyclohexyl protons.

Table 1: <sup>1</sup>H NMR Spectroscopic Data for **1-Vinylcyclohexanol**

| Signal | Chemical Shift (δ, ppm) | Multiplicity | Integration | Assignment          |
|--------|-------------------------|--------------|-------------|---------------------|
| 1      | 5.90                    | dd           | 1H          | -CH=CH <sub>2</sub> |
| 2      | 5.15                    | d            | 1H          | -CH=CHH (trans)     |
| 3      | 4.95                    | d            | 1H          | -CH=CHH (cis)       |
| 4      | 1.80-1.20               | m            | 10H         | Cyclohexyl protons  |
| 5      | 1.75                    | s            | 1H          | -OH                 |

Data sourced from publicly available spectral databases.

Interpretation and Causality:

The vinyl group protons exhibit a characteristic AXM spin system. The proton on the carbon adjacent to the cyclohexyl ring (-CH=) appears as a doublet of doublets (dd) due to coupling with the two terminal vinyl protons. The terminal vinyl protons (=CH<sub>2</sub>) appear as distinct doublets, one for the proton cis and one for the proton trans to the main carbon chain, a result

of their different magnetic environments. The cyclohexyl protons appear as a complex multiplet in the aliphatic region of the spectrum. The hydroxyl proton (-OH) typically presents as a broad singlet. Its chemical shift can be variable and is sensitive to concentration, solvent, and temperature. To definitively identify the hydroxyl proton, a D<sub>2</sub>O exchange experiment can be performed, which will cause the -OH peak to disappear from the spectrum.[3]

## <sup>13</sup>C NMR Spectroscopy

The <sup>13</sup>C NMR spectrum provides a direct count of the unique carbon environments within the molecule.

Table 2: <sup>13</sup>C NMR Spectroscopic Data for **1-Vinylcyclohexanol**

| Signal | Chemical Shift (δ, ppm) | Assignment          |
|--------|-------------------------|---------------------|
| 1      | 145.5                   | -CH=CH <sub>2</sub> |
| 2      | 111.5                   | -CH=CH <sub>2</sub> |
| 3      | 72.5                    | C-OH                |
| 4      | 38.0                    | Cyclohexyl C2/C6    |
| 5      | 25.5                    | Cyclohexyl C4       |
| 6      | 22.0                    | Cyclohexyl C3/C5    |

Data sourced from publicly available spectral databases.[4]

### Interpretation and Causality:

The two vinyl carbons are clearly distinguished in the downfield region of the spectrum, with the quaternary carbon of the vinyl group appearing at a higher chemical shift. The carbinol carbon (C-OH) is also significantly deshielded due to the electronegative oxygen atom. The three distinct signals for the cyclohexyl carbons are consistent with the symmetry of the ring. Distortionless Enhancement by Polarization Transfer (DEPT) experiments can be used to differentiate between CH, CH<sub>2</sub>, and CH<sub>3</sub> groups, further confirming these assignments.[5][6]

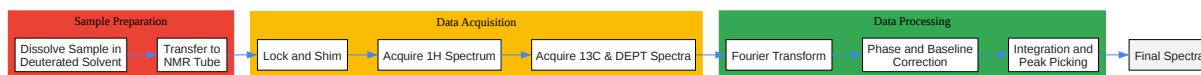
## Experimental Protocol: NMR Data Acquisition

Objective: To obtain high-resolution  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of **1-vinylcyclohexanol**.

Methodology:

- Sample Preparation: Dissolve approximately 10-20 mg of **1-vinylcyclohexanol** in 0.6-0.7 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ) in a 5 mm NMR tube. The choice of solvent is critical; for observing coupling to the -OH proton, a non-exchanging solvent like  $\text{DMSO-d}_6$  is preferable.[3]
- Instrument Setup:
  - Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity.
- $^1\text{H}$  NMR Acquisition:
  - Acquire a standard one-dimensional proton spectrum.
  - Optimize acquisition parameters such as the number of scans, relaxation delay, and pulse width.
- $^{13}\text{C}$  NMR Acquisition:
  - Acquire a proton-decoupled  $^{13}\text{C}$  spectrum.
  - Employ a sufficient number of scans to achieve a good signal-to-noise ratio.
- DEPT Experiments (Optional but Recommended): Perform DEPT-90 and DEPT-135 experiments to aid in the assignment of carbon signals.[5]
- $\text{D}_2\text{O}$  Exchange (Optional): To confirm the hydroxyl proton signal, add a drop of  $\text{D}_2\text{O}$  to the NMR tube, shake, and re-acquire the  $^1\text{H}$  spectrum. The disappearance of the -OH signal confirms its identity.[3]

Diagram 1: NMR Experimental Workflow



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Caption: Workflow for NMR data acquisition and processing.

## Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is an excellent tool for identifying the functional groups present in a molecule. The IR spectrum of **1-vinylcyclohexanol** clearly indicates the presence of the hydroxyl and vinyl groups.

Table 3: Key IR Absorption Bands for **1-Vinylcyclohexanol**

| Wavenumber (cm <sup>-1</sup> ) | Intensity | Assignment                     |
|--------------------------------|-----------|--------------------------------|
| 3400 (broad)                   | Strong    | O-H stretch (alcohol)          |
| 3080                           | Medium    | =C-H stretch (vinyl)           |
| 2930, 2855                     | Strong    | C-H stretch (aliphatic)        |
| 1645                           | Medium    | C=C stretch (vinyl)            |
| 1150                           | Strong    | C-O stretch (tertiary alcohol) |
| 990, 915                       | Strong    | =C-H bend (vinyl out-of-plane) |

Data sourced from publicly available spectral databases.[4]

Interpretation and Causality:

The most prominent feature in the IR spectrum is the broad, strong absorption band around  $3400\text{ cm}^{-1}$ , which is characteristic of the O-H stretching vibration of an alcohol. The broadness is due to hydrogen bonding. The presence of the vinyl group is confirmed by the =C-H stretching vibration at  $3080\text{ cm}^{-1}$ , the C=C stretching vibration at  $1645\text{ cm}^{-1}$ , and the strong out-of-plane =C-H bending vibrations at  $990$  and  $915\text{ cm}^{-1}$ . The strong C-O stretching vibration around  $1150\text{ cm}^{-1}$  is indicative of a tertiary alcohol.[7]

## Experimental Protocol: IR Data Acquisition (Neat Liquid)

Objective: To obtain the IR spectrum of neat **1-vinylcyclohexanol**.

Methodology:

- Sample Preparation: As **1-vinylcyclohexanol** is a liquid, a neat sample can be analyzed directly.[8]
- Using Salt Plates (NaCl or KBr):
  - Place a drop of the liquid on one polished salt plate.[9]
  - Carefully place a second salt plate on top to create a thin liquid film, avoiding air bubbles.[10]
  - Mount the "sandwich" in the spectrometer's sample holder.[9]
- Using Attenuated Total Reflectance (ATR):
  - Place a drop of the liquid directly onto the ATR crystal.[11]
  - Ensure good contact between the sample and the crystal.
- Data Acquisition:
  - Record the spectrum over the mid-IR range (typically  $4000\text{-}400\text{ cm}^{-1}$ ).
  - Acquire a background spectrum of the empty cell or clean ATR crystal before running the sample.

- Cleaning: After analysis, thoroughly clean the salt plates with a dry solvent (e.g., isopropanol) and store them in a desiccator to prevent damage from moisture.[7] The ATR crystal should also be cleaned with an appropriate solvent.[9]

## Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used to confirm its structure.

Table 4: Key Mass Spectrometry Data for **1-Vinylcyclohexanol** (Electron Ionization)

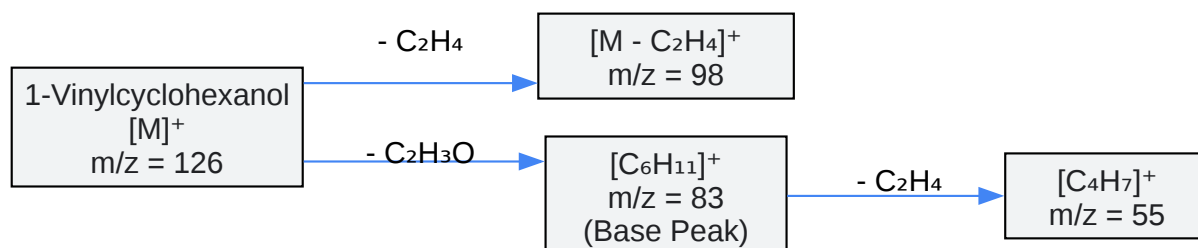
| m/z | Relative Intensity (%) | Proposed Fragment                           |
|-----|------------------------|---------------------------------------------|
| 126 | 5                      | $[M]^+$ (Molecular Ion)                     |
| 111 | 23                     | $[M - CH_3]^+$                              |
| 98  | 15                     | $[M - C_2H_4]^+$ (McLafferty Rearrangement) |
| 83  | 100                    | $[M - C_3H_5O]^+$ or $[C_6H_{11}]^+$        |
| 70  | 43                     | $[C_5H_{10}]^+$                             |
| 55  | 50                     | $[C_4H_7]^+$                                |

Data sourced from publicly available spectral databases.[4]

Interpretation and Causality:

The molecular ion peak ( $[M]^+$ ) is observed at m/z 126, confirming the molecular weight of **1-vinylcyclohexanol**. [4] The fragmentation pattern is characteristic of a cyclic alcohol. The base peak at m/z 83 is likely due to the loss of the vinyl and hydroxyl groups, resulting in a stable cyclohexyl cation. Other significant fragments arise from further fragmentation of the cyclohexyl ring and rearrangements.

Diagram 2: Proposed Mass Spectrometry Fragmentation Pathway



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Caption: Simplified MS fragmentation of **1-vinylcyclohexanol**.

## Experimental Protocol: GC-MS Data Acquisition

Objective: To obtain the mass spectrum of **1-vinylcyclohexanol** using Gas Chromatography-Mass Spectrometry (GC-MS).

Methodology:

- Sample Preparation: Prepare a dilute solution of **1-vinylcyclohexanol** in a volatile organic solvent (e.g., ethyl acetate or dichloromethane).[12]
- GC-MS System:
  - Use a GC system coupled to a mass spectrometer (e.g., a quadrupole or ion trap).[13]
  - Equip the GC with a suitable capillary column (e.g., a non-polar or mid-polar column).
- GC Conditions:
  - Injector Temperature: Set to a temperature that ensures rapid volatilization without thermal decomposition (e.g., 250 °C).
  - Oven Temperature Program: Start at a low temperature (e.g., 60 °C) and ramp up to a higher temperature (e.g., 250 °C) to ensure good separation of the analyte from any impurities.[14]
  - Carrier Gas: Use an inert gas, typically helium, at a constant flow rate.

- MS Conditions:
  - Ionization Mode: Use Electron Ionization (EI) at a standard energy (70 eV).
  - Mass Range: Scan a mass range that includes the molecular weight of the compound (e.g.,  $m/z$  40-200).
- Data Analysis: Identify the peak corresponding to **1-vinylcyclohexanol** in the total ion chromatogram and extract the corresponding mass spectrum.

## Conclusion

The combination of NMR, IR, and MS provides a comprehensive and unambiguous characterization of **1-vinylcyclohexanol**. This guide has detailed the key spectroscopic features and provided robust experimental protocols for their acquisition. By understanding the causality behind the spectral data, researchers can confidently identify and utilize this important chemical intermediate in their synthetic endeavors, ensuring the integrity and success of their research.

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